

YM-58483: A Comparative Guide to its Cross-reactivity with Calcium Channels

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Compound of Interest

Compound Name: YM-58483

Cat. No.: B1682358

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YM-58483, also known as BTP2, is a potent and selective inhibitor of store-operated Ca^{2+} entry (SOCE), with a primary affinity for Calcium Release-Activated Calcium (CRAC) channels, which are critical components of cellular calcium signaling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This guide provides a comprehensive comparison of **YM-58483**'s activity across various calcium channel families, supported by experimental data and detailed methodologies.

Summary of YM-58483's Cross-reactivity Profile

The following table summarizes the inhibitory and potentiating effects of **YM-58483** on different calcium channels, presenting key quantitative data for easy comparison.

Channel Family	Channel Subtype	Effect	IC50 / EC50 (μM)	Cell Type	Reference
CRAC/Orai	Orai1 (CRAC)	Inhibition	~0.1	Jurkat T-cells, various	[1] [3] [4]
Thapsigargin-induced SOCE	Inhibition	0.1 - 0.3	HEK293, DT40 B-cells, A7r5	[5]	
TRP Channels	TRPC3	Inhibition	~0.3	HEK293	[5]
TRPC5	Inhibition	~0.3	HEK293	[5]	
TRPM4	Potentiation	N/A	HEK293	[2]	
TRPV6	No Effect	>10	HEK293	[5]	
Voltage-Gated Ca ²⁺ Channels	L-type (Cav1.2)	No Significant Effect	>30	N/A	
N-type (Cav2.2)	No Significant Effect	>30	N/A		

Note: "N/A" indicates that a specific value was not available in the reviewed literature. The lack of effect on voltage-gated calcium channels is generally reported up to concentrations of 30 μM or higher.

Detailed Experimental Methodologies

This section outlines the typical experimental protocols used to assess the cross-reactivity of **YM-58483**.

Thapsigargin-Induced Calcium Influx Assay (for CRAC/Orai Channels)

This assay is a standard method for studying SOCE mediated by CRAC channels.

Objective: To determine the IC₅₀ of **YM-58483** for the inhibition of store-operated calcium entry.

Materials:

- Cells: Human Embryonic Kidney (HEK) 293 cells or Jurkat T-cells.
- Fluorescent Calcium Indicator: Fura-2 AM or Indo-1 AM.
- Buffer: Calcium-free Hanks' Balanced Salt Solution (HBSS) and HBSS containing Ca²⁺.
- Reagents: Thapsigargin (SERCA pump inhibitor), **YM-58483**, Ionomycin (positive control), EGTA (negative control).

Protocol:

- Cell Preparation: Culture cells to an appropriate confluency. On the day of the experiment, detach the cells and wash them with HBSS.
- Dye Loading: Incubate the cells with Fura-2 AM (typically 1-5 μM) in HBSS at 37°C for 30-60 minutes in the dark.
- Washing: Wash the cells twice with calcium-free HBSS to remove extracellular dye.
- Baseline Measurement: Resuspend the cells in calcium-free HBSS and measure the baseline fluorescence ratio (e.g., 340/380 nm for Fura-2) using a fluorometer or a fluorescence microscope.
- Store Depletion: Add thapsigargin (typically 1-2 μM) to the cells in calcium-free HBSS to deplete the endoplasmic reticulum (ER) calcium stores. This will cause a transient increase in intracellular calcium.
- **YM-58483** Incubation: After the intracellular calcium levels return to baseline, add varying concentrations of **YM-58483** and incubate for a few minutes.
- Calcium Add-back: Add CaCl₂ (typically 1-2 mM final concentration) to the cell suspension to initiate SOCE.

- **Data Acquisition:** Record the change in fluorescence ratio over time. The increase in fluorescence after the addition of CaCl_2 represents SOCE.
- **Data Analysis:** The inhibitory effect of **YM-58483** is calculated by comparing the peak fluorescence increase in the presence of the compound to the control (vehicle-treated) cells. The IC_{50} value is then determined by fitting the concentration-response data to a sigmoidal curve.

Patch-Clamp Electrophysiology (for TRP and Voltage-Gated Channels)

Whole-cell patch-clamp is the gold standard for directly measuring ion channel activity and assessing the effect of pharmacological compounds.

Objective: To determine the IC_{50} or EC_{50} of **YM-58483** on specific TRP and voltage-gated calcium channels.

Materials:

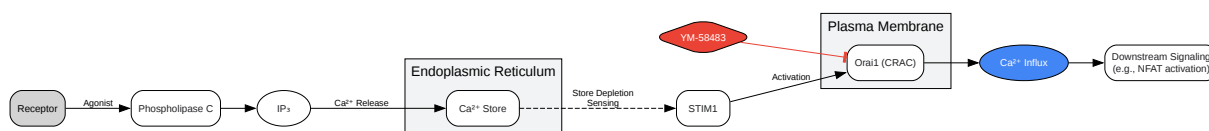
- **Cells:** HEK293 cells transiently or stably expressing the specific ion channel of interest (e.g., TRPC3, TRPC5, TRPM4).
- **External Solution (for TRP channels):** Typically contains (in mM): 140 NaCl, 5 KCl, 2 CaCl_2 , 1 MgCl_2 , 10 HEPES, 10 Glucose (pH adjusted to 7.4).
- **Internal Solution (for TRP channels):** Typically contains (in mM): 140 CsCl, 10 HEPES, 10 EGTA, 4 Mg-ATP (pH adjusted to 7.2). Specific activators (e.g., diacylglycerol for TRPC3) can be included.
- **External Solution (for Voltage-Gated Ca^{2+} channels):** Typically contains (in mM): 120 tetraethylammonium chloride (TEA-Cl), 10 BaCl_2 or CaCl_2 , 10 HEPES (pH adjusted to 7.4).
- **Internal Solution (for Voltage-Gated Ca^{2+} channels):** Typically contains (in mM): 120 CsCl, 10 HEPES, 10 EGTA, 5 Mg-ATP (pH adjusted to 7.2).
- **Reagents:** **YM-58483**, specific channel activators and blockers.

Protocol:

- Cell Preparation: Plate cells expressing the target channel onto glass coverslips.
- Patch Pipette Fabrication: Pull patch pipettes from borosilicate glass capillaries to a resistance of 2-5 MΩ when filled with the internal solution.
- Whole-Cell Configuration: Form a giga-ohm seal between the patch pipette and the cell membrane and then rupture the membrane patch to achieve the whole-cell configuration.
- Voltage Protocol:
 - For TRP channels: Apply a voltage ramp or step protocol (e.g., from -100 mV to +100 mV) to elicit channel currents.
 - For Voltage-Gated Ca²⁺ channels: Hold the cell at a negative potential (e.g., -80 mV) and apply depolarizing voltage steps to activate the channels (e.g., to 0 mV).
- Compound Application: Perfuse the cells with the external solution containing various concentrations of **YM-58483**.
- Data Acquisition: Record the whole-cell currents before, during, and after the application of **YM-58483** using a patch-clamp amplifier and data acquisition software.
- Data Analysis: Measure the peak current amplitude at a specific voltage. The percentage of inhibition or potentiation is calculated, and the IC₅₀ or EC₅₀ value is determined from the concentration-response curve.

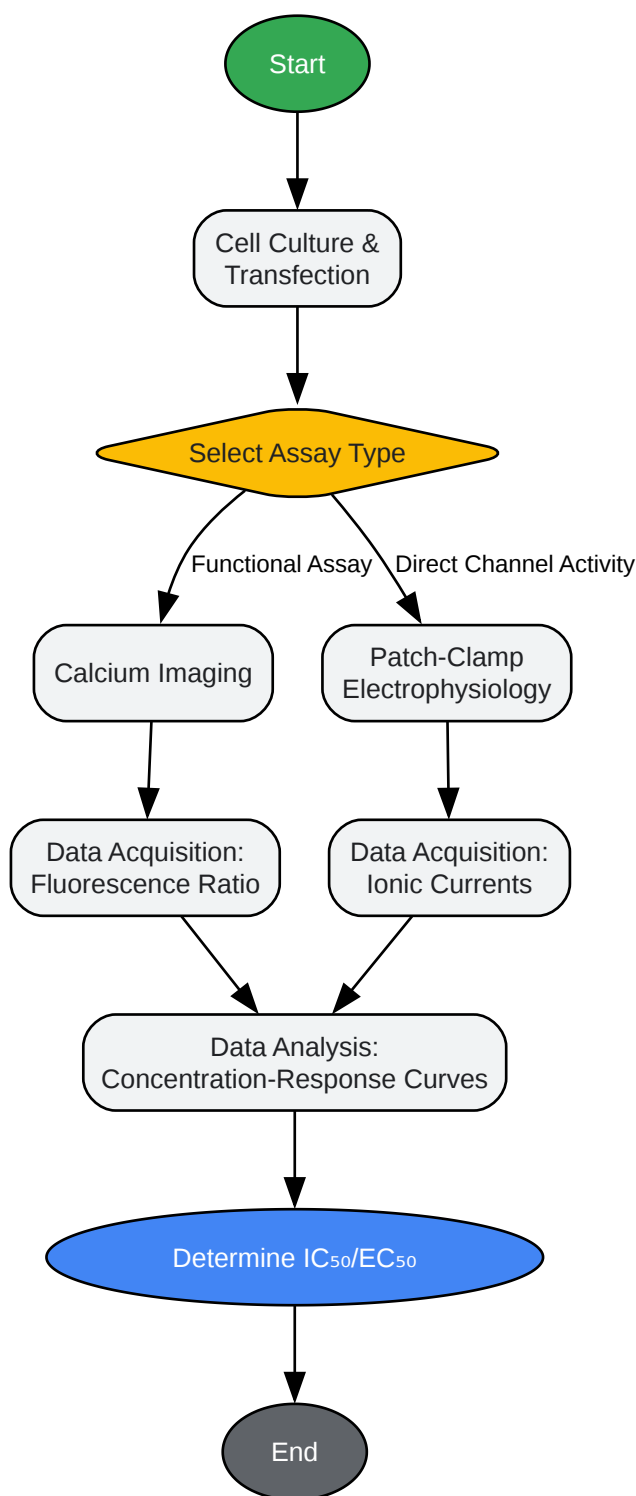
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the key signaling pathway affected by **YM-58483** and a typical experimental workflow for its characterization.



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Caption: Simplified signaling pathway of store-operated calcium entry (SOCE) and the inhibitory action of **YM-58483**.



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Caption: General experimental workflow for assessing the cross-reactivity of **YM-58483**.

Conclusion

YM-58483 is a highly potent and selective inhibitor of CRAC channels, the primary mediators of store-operated calcium entry. Its cross-reactivity with other calcium channels is limited, showing moderate inhibitory effects on TRPC3 and TRPC5 channels and a potentiating effect on TRPM4. Notably, it displays a high degree of selectivity against voltage-gated calcium channels, making it a valuable tool for dissecting the specific roles of SOCE in various physiological and pathological processes. For researchers investigating calcium signaling, **YM-58483** serves as a crucial pharmacological tool for isolating the contributions of CRAC channels from other calcium influx pathways.

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